

Anthraquinone-1,5-disulfonic acid disodium salt molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anthraquinone-1,5-disulfonic Acid
Disodium Salt

Cat. No.: B160316

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Anthraquinone-1,5-disulfonic acid disodium salt: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **Anthraquinone-1,5-disulfonic acid disodium salt**. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

Core Compound Information

Anthraquinone-1,5-disulfonic acid disodium salt is an organic compound characterized by a central anthraquinone core with two sulfonate groups at the 1 and 5 positions, present as a disodium salt. Its chemical structure imparts specific physical and chemical properties that make it a subject of interest in various scientific fields.

Molecular Structure

The fundamental structure consists of a tricyclic aromatic system, 9,10-anthracenedione, substituted with two sulfonic acid groups. The presence of the sulfonate groups significantly increases the water solubility of the otherwise hydrophobic anthraquinone core.

Caption: Molecular Structure of **Anthraquinone-1,5-disulfonic acid disodium salt**.

Physicochemical Properties

A summary of the key quantitative data for **Anthraquinone-1,5-disulfonic acid disodium salt** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	$C_{14}H_6Na_2O_8S_2$	[1] [2]
Molecular Weight	412.29 g/mol	[1] [2]
CAS Number	853-35-0	[3] [4]
Appearance	White to light yellow/orange powder/crystal	[1]
Melting Point	>300 °C	[5]
Solubility	Soluble in water.	[6]
Purity (typical)	>95.0% (HPLC)	[1]

Experimental Protocols

Synthesis of Anthraquinone-1,5-disulfonic acid

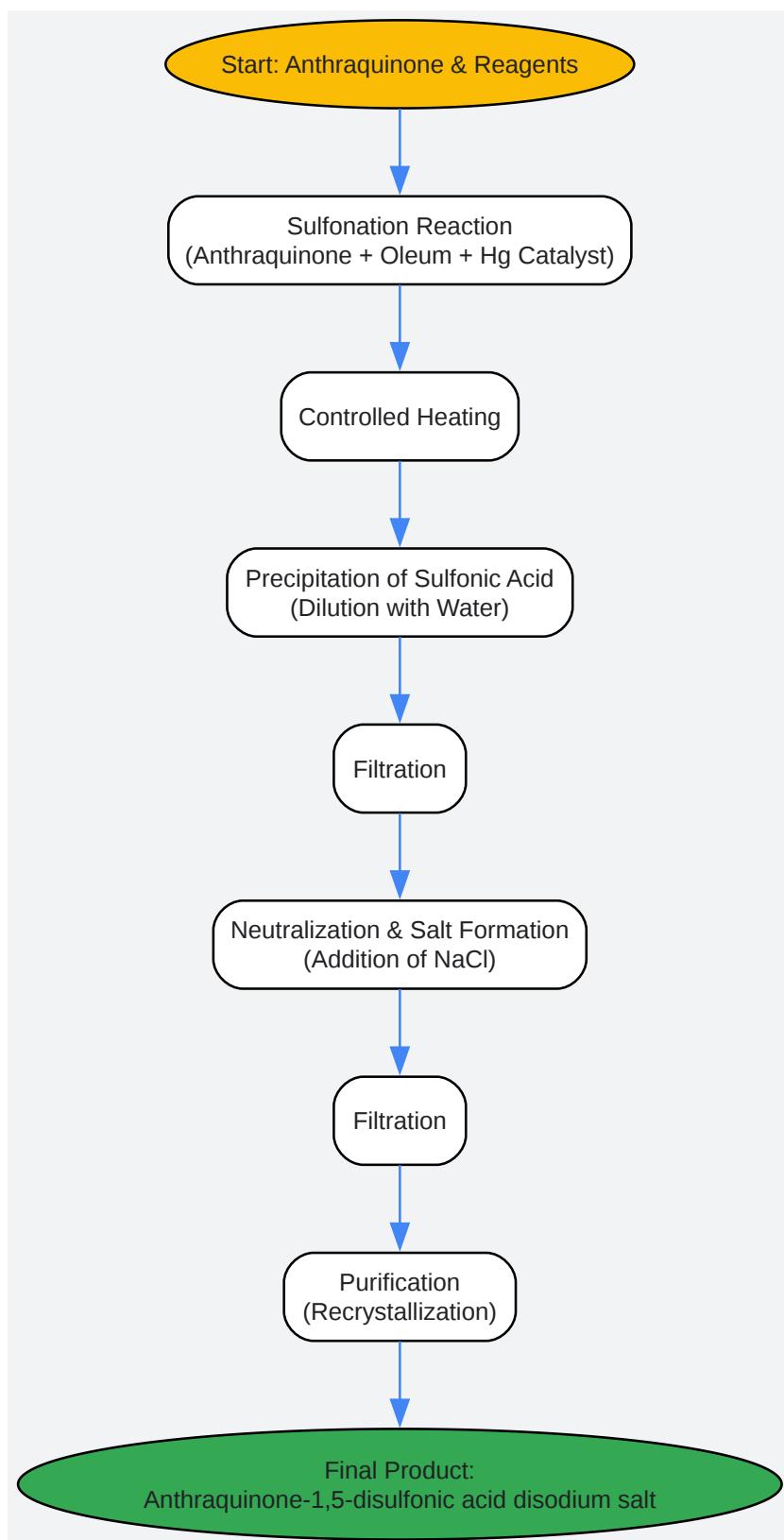
The synthesis of Anthraquinone-1,5-disulfonic acid is typically achieved through the sulfonation of anthraquinone. The 1,5-isomer is specifically obtained when the reaction is carried out in the presence of a mercury catalyst.

Materials:

- Anthraquinone
- Fuming sulfuric acid (oleum)
- Mercury(II) sulfate (catalyst)
- Sodium chloride

General Procedure:

- **Reaction Setup:** A reaction vessel equipped with a stirrer, thermometer, and dropping funnel is charged with fuming sulfuric acid.
- **Catalyst Addition:** A catalytic amount of mercury(II) sulfate is added to the oleum.
- **Anthraquinone Addition:** Anthraquinone is gradually added to the stirred oleum-catalyst mixture, maintaining the temperature within a specified range.
- **Sulfonylation:** The reaction mixture is heated to promote disulfonylation. The precise temperature and reaction time are critical for maximizing the yield of the desired 1,5-isomer.
- **Precipitation:** Upon completion, the reaction mixture is carefully diluted with water or a dilute sulfuric acid solution to precipitate the sulfonic acid derivative.
- **Isolation of the Disodium Salt:** The precipitated acid is collected by filtration. To obtain the disodium salt, the acid is dissolved in hot water and neutralized with a sodium salt, such as sodium chloride or sodium hydroxide, leading to the precipitation of the less soluble **Anthraquinone-1,5-disulfonic acid disodium salt.**
- **Purification:** The crude product can be further purified by recrystallization from hot water.[\[7\]](#)

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Caption: Generalized workflow for the synthesis of **Anthraquinone-1,5-disulfonic acid disodium salt**.

Applications and Relevance in Drug Development

Anthraquinone-1,5-disulfonic acid disodium salt serves as a valuable building block in the synthesis of more complex molecules and dyes. While its direct application as a therapeutic agent is not extensively documented, the anthraquinone scaffold is a well-established pharmacophore in drug discovery, particularly in the development of anticancer agents.^[8]

The sulfonic acid groups, by imparting high water solubility, can be utilized to modify the pharmacokinetic properties of parent compounds. This is a critical aspect of drug design, where solubility can influence absorption, distribution, metabolism, and excretion (ADME) profiles.

Currently, the primary applications of **Anthraquinone-1,5-disulfonic acid disodium salt** in research include its use as an intermediate in organic synthesis and as a component in electrochemical systems.^[9] Further research is required to fully elucidate its potential in biological systems and as a tool in drug development. At present, there is limited public information available to construct a detailed signaling pathway directly involving this specific compound. The broader class of anthraquinones is known to interact with DNA and topoisomerase II, which are key targets in cancer therapy.^[8] However, it is important to note that these interactions are not specifically documented for the 1,5-disulfonic acid derivative.

Conclusion

Anthraquinone-1,5-disulfonic acid disodium salt is a well-characterized organic compound with established synthetic routes and physicochemical properties. Its high water solubility and reactive nature make it a useful intermediate in chemical synthesis. While the core anthraquinone structure is of significant interest in drug development, the specific biological activities and mechanisms of action for the 1,5-disulfonic acid disodium salt remain an area for future investigation. This guide provides a foundational understanding for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [Anthraquinone-1,5-disulfonic acid disodium salt molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160316#anthraquinone-1-5-disulfonic-acid-disodium-salt-molecular-structure]

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